

Safeguarding Researchers: A Comprehensive Guide to Handling N-Benzyl-N-ethyl-m-toluidine

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Compound of Interest

Compound Name: **N-Benzyl-N-ethyl-m-toluidine**

Cat. No.: **B090250**

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FOR IMMEDIATE REFERENCE: ESSENTIAL SAFETY AND HANDLING PROTOCOLS

This document provides critical safety and logistical information for the handling and disposal of **N-Benzyl-N-ethyl-m-toluidine** (CAS No. 119-94-8), a tertiary aromatic amine used in various research and development applications.^{[1][2]} Adherence to these protocols is paramount for ensuring the safety of laboratory personnel and minimizing environmental impact. This guide is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

N-Benzyl-N-ethyl-m-toluidine is classified as a hazardous substance, being toxic if swallowed, in contact with skin, or if inhaled.^{[1][3]} The primary routes of exposure are dermal contact and inhalation.^[1] Therefore, a comprehensive PPE strategy is the first line of defense.

Table 1: Personal Protective Equipment (PPE) for Handling **N-Benzyl-N-ethyl-m-toluidine**

Protection Level	Equipment	Purpose & Specifications
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to vapors. All handling of the liquid form should be performed within a functioning and certified fume hood.
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes. A face shield provides broader protection and should be worn in conjunction with goggles, especially when handling larger quantities or during vigorous reactions.
Hand Protection	Chemical-Resistant Gloves (Nitrile or Neoprene)	To prevent skin contact. Double-gloving is recommended. Change gloves frequently, and immediately if contaminated.
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination.
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills and falling objects.
Respiratory Protection	NIOSH-Approved Respirator	Required only if working outside of a fume hood or if engineering controls are insufficient. The type of respirator will depend on the specific conditions of exposure.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is crucial for the safe handling of **N-Benzyl-N-ethyl-m-toluidine** in a laboratory setting.

Experimental Protocol: Safe Handling of **N-Benzyl-N-ethyl-m-toluidine**

- Pre-Handling Preparation:

- Conduct a thorough risk assessment for the planned experiment.
- Ensure a safety shower and eyewash station are readily accessible and unobstructed.
- Verify that the chemical fume hood is functioning correctly.
- Don all required PPE as outlined in Table 1 before entering the designated handling area.

- Handling the Chemical:

- Weighing/Measuring: If transferring from a larger container, do so slowly and carefully within the fume hood to avoid splashing. Use appropriate, clean, and dry glassware.
- Dissolving: When preparing solutions, add the **N-Benzyl-N-ethyl-m-toluidine** to the solvent slowly while stirring to prevent splashing.
- Reactions: Set up all reaction apparatus securely within the fume hood. Ensure all joints are properly sealed.

- Post-Handling Procedures:

- Decontamination: After handling, decontaminate all surfaces, glassware, and equipment that may have come into contact with the chemical. Wipe down the work area in the fume hood with an appropriate solvent (e.g., acetone or ethanol), followed by a cleaning agent.
- Glove Removal: Remove gloves using the proper technique to avoid skin contact with the outer surface. Dispose of them as hazardous waste.
- Hand Washing: Wash hands and arms thoroughly with soap and water after completing work and before leaving the laboratory.

Disposal Plan: Managing N-Benzyl-N-ethyl-m-toluidine Waste

All waste containing **N-Benzyl-N-ethyl-m-toluidine** must be treated as hazardous waste.

Under no circumstances should it be disposed of down the drain or in regular trash.

Disposal Protocol for **N-Benzyl-N-ethyl-m-toluidine** Waste

- Waste Segregation:
 - Liquid Waste: Collect all liquid waste containing **N-Benzyl-N-ethyl-m-toluidine** in a dedicated, properly labeled, and sealed hazardous waste container. The container should be compatible with the chemical.
 - Solid Waste: Any solid materials contaminated with **N-Benzyl-N-ethyl-m-toluidine** (e.g., pipette tips, gloves, absorbent materials from spills) must be collected in a separate, clearly labeled, and sealed hazardous waste bag or container.
- Container Labeling:
 - All hazardous waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**N-Benzyl-N-ethyl-m-toluidine**," and a description of the contents (e.g., "solution in methanol").
- Storage:
 - Store hazardous waste containers in a designated, secure, and well-ventilated satellite accumulation area, away from incompatible materials.
- Disposal:
 - Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Follow all local, state, and federal regulations.

Quantitative Data Summary

The following table summarizes the available quantitative data for **N-Benzyl-N-ethyl-m-toluidine**. Specific toxicological data (LD50, LC50) and occupational exposure limits for this compound are not readily available in the public domain. Data for the related compound, m-toluidine, is provided for reference and should be interpreted with caution.

Table 2: Physical, Chemical, and Toxicological Properties

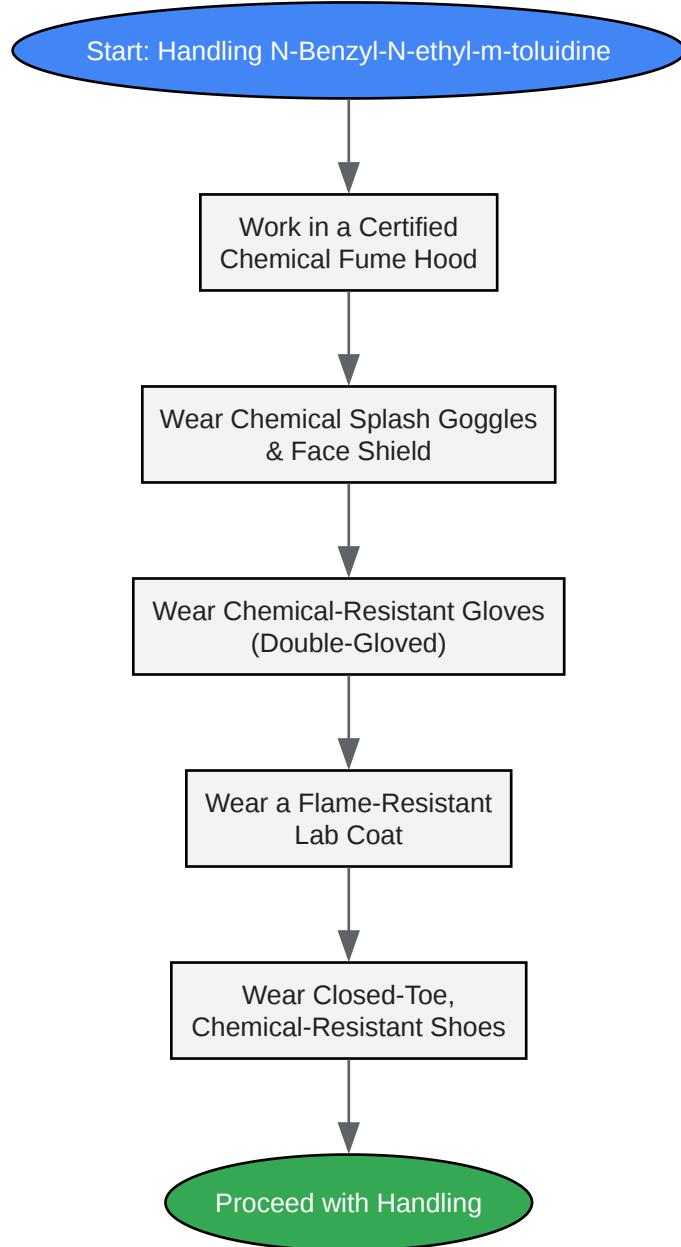
Property	Value	Source
Chemical Name	N-Benzyl-N-ethyl-m-toluidine	[2]
CAS Number	119-94-8	[1]
Molecular Formula	C16H19N	[1]
Molecular Weight	225.33 g/mol	[4]
Appearance	Colorless to light yellow liquid	[5]
Boiling Point	161 - 162 °C	[1]
Flash Point	77.2 °C	[1]
Density	0.77 g/cm ³	[1]
Acute Toxicity (Oral)	Toxic if swallowed	[1]
Acute Toxicity (Dermal)	Toxic in contact with skin	[1]
Acute Toxicity (Inhalation)	Toxic if inhaled	[1]
LD50 (Oral, Rat) - m-toluidine	450 - 1430 mg/kg	
Occupational Exposure Limit (ACGIH TLV-TWA) - m-toluidine	2 ppm	

Disclaimer: Toxicological data for m-toluidine is provided for informational purposes only due to the lack of specific data for **N-Benzyl-N-ethyl-m-toluidine**. This information should be used with caution as the toxicological properties of the two compounds may differ.

Mandatory Visualizations

The following diagrams illustrate the key workflows for ensuring safety when handling **N-Benzyl-N-ethyl-m-toluidine**.

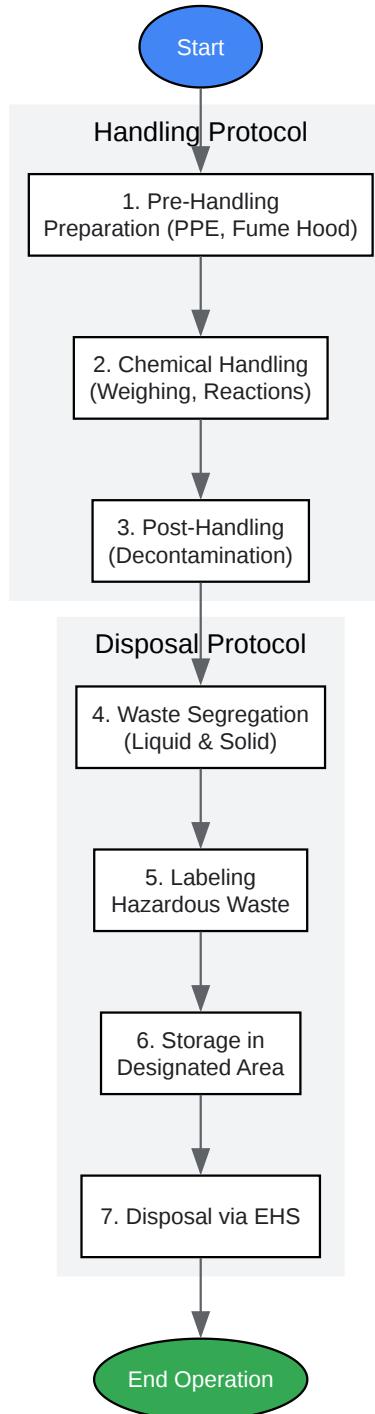
PPE Selection for N-Benzyl-N-ethyl-m-toluidine Handling



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Caption: PPE Selection Workflow for Handling **N-Benzyl-N-ethyl-m-toluidine**.

Operational and Disposal Workflow for N-Benzyl-N-ethyl-m-toluidine



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Caption: Operational and Disposal Workflow for **N-Benzyl-N-ethyl-m-toluidine**.

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